

Ftaxilide synergistic effects with other antibiotics

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Compound Focus: Ftaxilide

CAS No.: 19368-18-4

Cat. No.: S003711

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Suggestions for Further Investigation

Given the lack of available data, you may need to adopt a broader search strategy to continue your research.

- **Verify the Compound Name:** The name "**Ftaxilide**" may be a code name, an outdated term, or a potential misspelling. Confirming the official International Nonproprietary Name (INN) or chemical name is a crucial first step. The INN stem "-cilide" often denotes cyclic polypeptides, which might offer a clue.
- **Explore Broader Context:** While data on **Ftaxilide** is unavailable, research into antibiotic synergy is extensive. You can apply established experimental frameworks from studies on other synergistic combinations to your work on your target compound. The methodologies and mechanisms below serve as a reference.

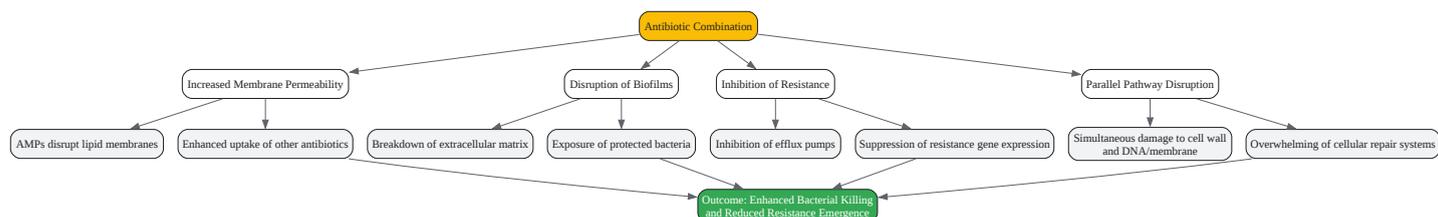
Experimental Methods for Assessing Synergy

Should you proceed with laboratory research, the following well-established in vitro methods are used to evaluate antibiotic interactions. The table below compares three common techniques.

Method	Key Procedure	Synergy Endpoint/Calculation	Key Considerations
Time-Kill (TK) Assay [1]	Exposes a bacterial culture to antibiotics alone and in combination over 24 hours, plating samples at intervals to count viable bacteria.	$\geq 2\text{-log}_{10}$ (99%) reduction in colony count at 24h by combination vs. its most active component.	Considered the gold standard ; provides dynamic data on bactericidal activity but is labor-intensive [2] [1].
Checkerboard Assay [3]	Tests 2D serial dilutions of two antibiotics in a microtiter plate.	FIC Index = (MIC of Drug A in combo/MIC of Drug A alone) + (MIC of Drug B in combo/MIC of Drug B alone). Synergy: FIC Index ≤ 0.5 [4].	Less technically demanding than TK; provides a quantitative index but uses a static endpoint [2].
Disk Diffusion (DA) & E-test (MIC:MIC Ratio) [1]	DA: Places antibiotic disks proximate on agar; E-test: Crosses two antibiotic strips on agar.	DA: Visual inspection of elongated inhibition zone. E-test: FIC Index calculated from MICs read at the intersection.	Simpler and faster alternatives; however, agreement with the TK assay can be variable and species-dependent [2] [1].

Mechanisms of Antibiotic Synergy

Understanding the mechanistic basis for synergy can help in formulating hypotheses for new combinations. The following diagram illustrates common synergistic mechanisms, particularly for combinations involving antimicrobial peptides (AMPs) or agents that disrupt cellular structures.



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Common Synergistic Mechanisms of Antibiotic Combinations

These mechanisms are supported by contemporary research:

- **Membrane Permeability & Biofilm Disruption:** Antimicrobial peptides (AMPs) can synergize with conventional antibiotics by compromising the bacterial membrane, facilitating the entry of other drugs, and disrupting biofilms that protect bacteria [3].
- **Parallel Pathway Disruption:** A triple combination of furazolidone, vancomycin, and sodium deoxycholate was shown to synergize against *E. coli* by simultaneously inducing multiple stresses: DNA damage, cell wall stress, and membrane disruption, which together amplify bacterial damage [5].
- **Inhibition of Resistance:** Some agents can suppress bacterial efflux pumps or the expression of resistance genes, making a co-administered antibiotic more effective [3].

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